

Application Note: GC-MS Analysis of **cis-1-Ethyl-2-Methylcyclopentane**

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Compound of Interest

Compound Name: *cis-1-Ethyl-2-Methylcyclopentane*

Cat. No.: B13779416

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Audience: Researchers, scientists, and drug development professionals.

Introduction

cis-1-Ethyl-2-Methylcyclopentane is a cyclic alkane, a class of compounds relevant in various fields, including fuel analysis and as potential impurities or metabolites in drug development processes. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds like **cis-1-Ethyl-2-Methylcyclopentane**.^{[1][2]} This application note provides a detailed protocol for the analysis of **cis-1-Ethyl-2-Methylcyclopentane** using GC-MS.

Key Analyte Properties

Property	Value
Molecular Formula	C ₈ H ₁₆ ^{[3][4]}
Molecular Weight	112.21 g/mol ^{[3][4][5]}
CAS Number	930-89-2 ^{[3][4]}
Boiling Point	127.95°C ^[6]

Quantitative Data Summary

The following table summarizes the expected quantitative data for the GC-MS analysis of **cis-1-Ethyl-2-Methylcyclopentane** under the conditions outlined in the protocol below.

Parameter	Expected Value
Retention Time (t _R)	~7-10 minutes (column dependent)
Kovats Retention Index (Standard non-polar)	776 - 821[5]
Key Mass-to-Charge Ratios (m/z)	112 (M ⁺), 97, 83, 69, 55, 41

Note: The NIST Mass Spectrometry Data Center contains reference spectra for 1-ethyl-2-methylcyclopentane which can be used for confirmation.[4][5]

Experimental Protocol

This protocol details the sample preparation, GC-MS instrument setup, and data analysis for the identification and quantification of **cis-1-Ethyl-2-Methylcyclopentane**.

1. Materials and Reagents

- **cis-1-Ethyl-2-Methylcyclopentane** standard
- Hexane or Dichloromethane (GC grade or higher)[1]
- 2 mL glass GC vials with screw caps and septa[7]
- Micropipettes and tips
- Vortex mixer

2. Sample Preparation

For the analysis of a standard or a sample where **cis-1-Ethyl-2-Methylcyclopentane** is a major component, a simple dilution is sufficient.

- Prepare a stock solution of **cis-1-Ethyl-2-Methylcyclopentane** at a concentration of 1 mg/mL in a suitable volatile solvent such as hexane or dichloromethane.[1][7]

- From the stock solution, prepare a series of calibration standards by serial dilution to cover the desired concentration range (e.g., 1 µg/mL to 100 µg/mL).
- For unknown samples, dilute the sample in the chosen solvent to an estimated concentration within the calibration range. Liquid samples are typically diluted to achieve a concentration of approximately 0.1 to 1 mg/mL.^[7]
- Transfer 1.5 mL of the final diluted sample or standard into a 2 mL GC vial and cap securely.^[8]

For more complex matrices, sample preparation techniques such as headspace analysis or solid-phase microextraction (SPME) may be necessary to isolate the volatile components.^{[1][2]}

3. GC-MS Instrumentation and Parameters

The following parameters are a starting point and may require optimization for your specific instrument and column.

GC Parameters	
Column	HP-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium, constant flow rate of 1.0 mL/min
Inlet Temperature	250°C
Injection Volume	1 µL
Injection Mode	Split (split ratio 50:1)
Oven Temperature Program	Initial temperature: 40°C, hold for 2 minutes
Ramp: 10°C/min to 200°C	
Hold: 5 minutes at 200°C	
MS Parameters	
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Ionization Mode	Electron Impact (EI)
Electron Energy	70 eV
Mass Scan Range	m/z 35 - 350
Solvent Delay	3 minutes (to prevent solvent peak from damaging the detector)[8]

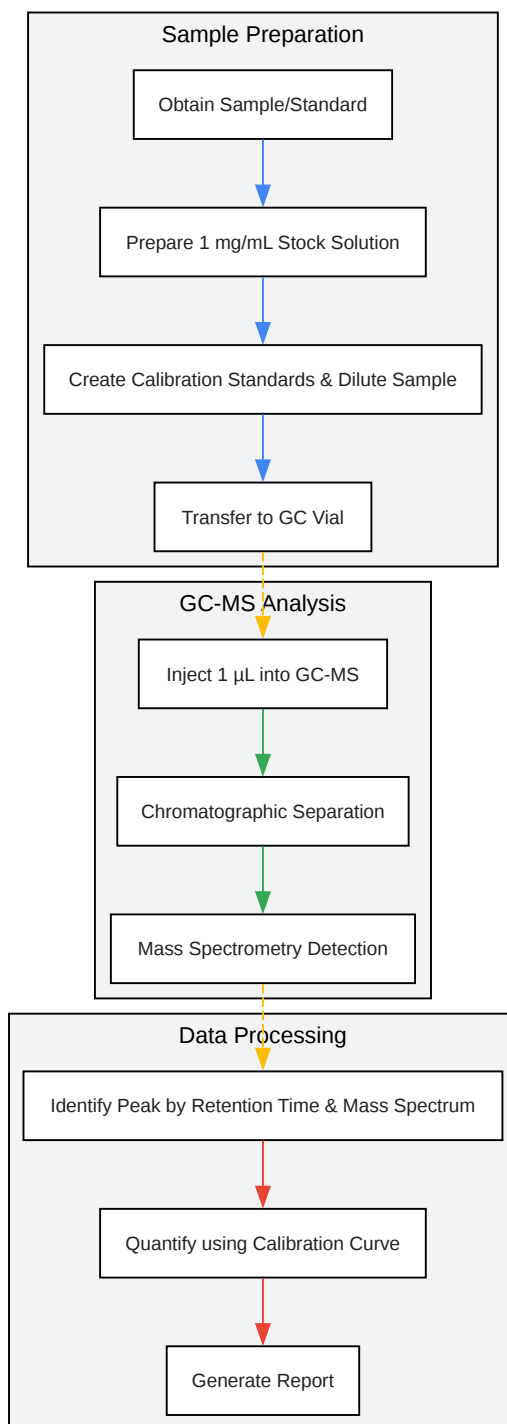
4. Data Analysis

- Identification: The primary identification of **cis-1-Ethyl-2-Methylcyclopentane** is achieved by comparing the retention time and the mass spectrum of the peak in the sample chromatogram with that of a known standard. The mass spectrum should also be compared with a reference library such as the NIST database.

- Quantification: Create a calibration curve by plotting the peak area of the target analyte against the concentration of the prepared standards. Perform a linear regression on the calibration curve. The concentration of **cis-1-Ethyl-2-Methylcyclopentane** in the unknown sample can then be determined using its peak area and the regression equation.

Experimental Workflow Diagram

GC-MS Analysis Workflow for cis-1-Ethyl-2-Methylcyclopentane

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- To cite this document: BenchChem. [Application Note: GC-MS Analysis of cis-1-Ethyl-2-Methylcyclopentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13779416#gc-ms-analysis-protocol-for-cis-1-ethyl-2-methylcyclopentane]

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